

# Methylene dithiocyanate proper disposal procedures

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## Compound of Interest

Compound Name: Methylene dithiocyanate

CAS No.: 6317-18-6

Cat. No.: B128318

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## Methylene Dithiocyanate (MDT) Disposal Guide

CAS: 6317-18-6 | UN: 2923 | Hazard Class: 8 (6.1)[1][2]

### Part 1: Executive Hazard Assessment

MDT is a potent organosulfur biocide. Unlike general organic waste, its disposal is complicated by the stability of the S-C-N bond and its high acute toxicity (Category I).

The Critical Risks:

- **Cyanogen Release:** MDT can release Hydrogen Cyanide (HCN) gas if exposed to acids.
- **Chlorination Hazard:** NEVER use bleach (sodium hypochlorite) to clean MDT residues. The reaction between hypochlorite and thiocyanates generates Cyanogen Chloride (CNCl), a volatile and lethal gas.
- **Aquatic Toxicity:** MDT is very toxic to aquatic life (H400).[3][4] It must never be discharged down the drain without validated deactivation, regardless of dilution.

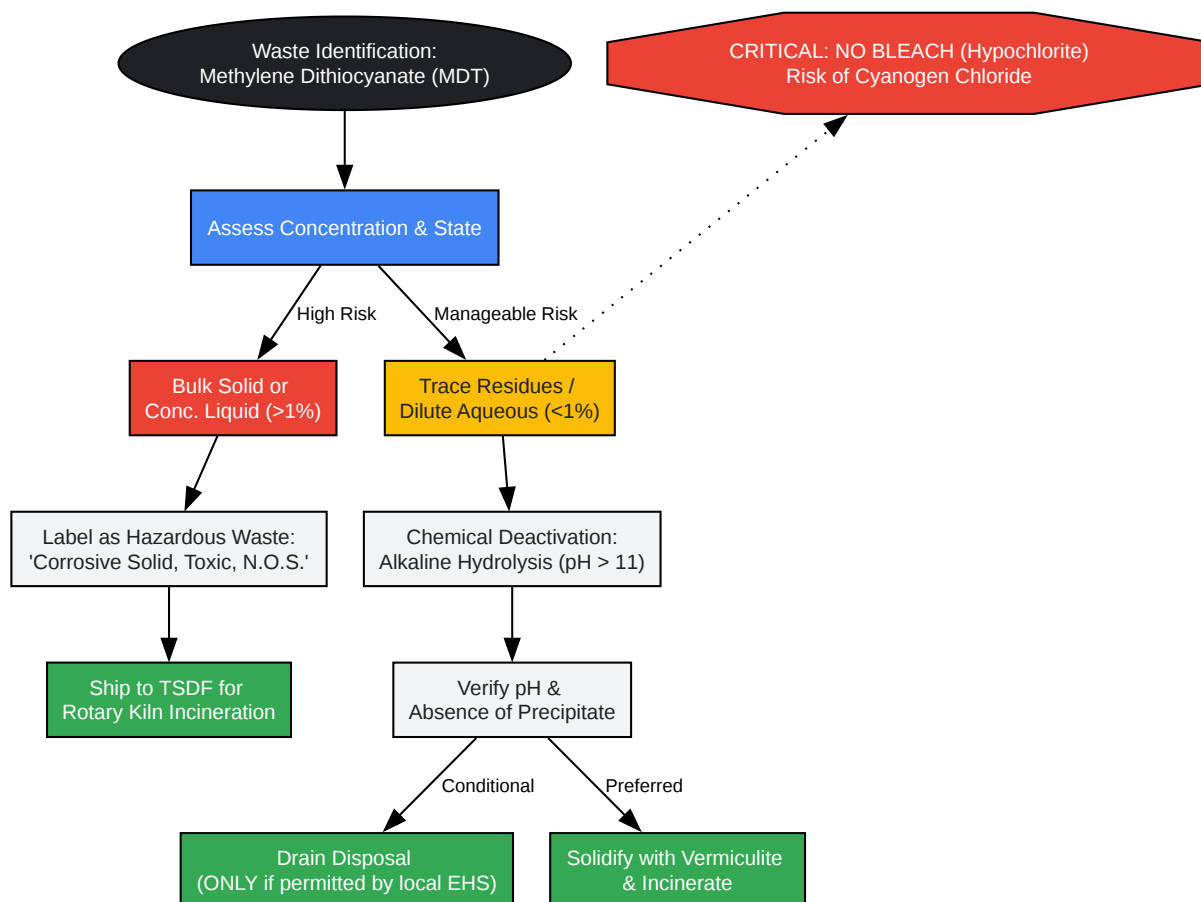
## Part 2: Pre-Disposal Characterization

Before acting, categorize your waste stream. This determines the regulatory path.

Waste Category	Description	Primary Disposal Path	RCRA Code (Likely)
Bulk Pure Chemical	Expired or unused solid reagent.[1][2]	High-Temp Incineration (TSDF)	D003 (Reactive) / D001
Concentrated Stock	Liquid solutions >1% concentration.[1][2]	High-Temp Incineration (TSDF)	D003 / Characteristic
Trace Residues	Wash water, glassware rinsate, minor spills.[1][2]	Chemical Deactivation (In-Lab)	Neutralized before disposal

## Part 3: Disposal Workflows & Decision Logic

The following diagram illustrates the decision matrix for MDT disposal.



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Figure 1: Decision logic for segregating bulk MDT waste from treatable laboratory residues.

## Part 4: Chemical Deactivation Protocol (Trace Residues Only)

Scope: This protocol is strictly for cleaning glassware, decontaminating surfaces, or treating small volumes (<500 mL) of dilute aqueous waste. Do not treat bulk solids.

Mechanism: MDT hydrolyzes rapidly in alkaline conditions. By raising the pH, we break the thiocyanate bond, degrading the molecule into less toxic byproducts (though thiocyanate ions

remain and must be handled as chemical waste).

## Required PPE[1][2][3][5][6][7]

- Respiratory: Fume hood required. If outside a hood, use a full-face respirator with organic vapor/acid gas cartridges.
- Skin: Double nitrile gloves (breakthrough time > 4 hours) or Butyl rubber.
- Eyes: Chemical splash goggles + Face shield.

## Step-by-Step Procedure

- Preparation:
  - Place the waste container in a functioning fume hood.
  - Prepare a 10% Sodium Hydroxide (NaOH) solution or a saturated Sodium Bicarbonate solution.
- Alkaline Hydrolysis:
  - Slowly add the base to the MDT residue.
  - Target pH: Adjust the mixture to pH > 11.
  - Why: Acidic conditions can generate HCN. Alkaline conditions drive hydrolysis.
- Reaction Time:
  - Allow the mixture to stand for 12–24 hours.
  - MDT hydrolysis half-life decreases significantly at high pH.
- Verification:
  - Check pH again to ensure it remains basic.
- Final Disposal:

- Option A (Solidification): Add vermiculite or kitty litter to absorb the liquid. Package as solid chemical waste.
- Option B (Drain): Only if explicitly permitted by your facility's wastewater permit. The active biocide is deactivated, but the solution still contains thiocyanate ions.

## Part 5: Bulk Disposal & Regulatory Compliance

For pure chemicals or concentrated stocks, do not attempt in-lab deactivation. The exothermic nature of the reaction and the volume of gas generated create unacceptable risks.

### 1. Waste Coding (RCRA)

MDT is not explicitly P- or U-listed, but it almost invariably triggers Characteristic waste codes upon testing:

- D003 (Reactivity): Due to the potential to generate toxic gases (cyanides/sulfides).
- D002 (Corrosivity): If the pH is < 2 or > 12.5.

### 2. Packaging & Transport (DOT)[2]

- Proper Shipping Name: Corrosive solid, toxic, n.o.s. (**Methylene dithiocyanate**)[2][5][7][8][9][10][11][12][13]
- UN Number: 2923[11]
- Hazard Class: 8 (Corrosive), Subsidiary Risk 6.1 (Toxic)[2][11]
- Packing Group: II

### 3. Spill Response

- Small Spill (Solid): Do not create dust.[11] Cover with a plastic sheet to minimize dispersion. Scoop into a double-lined bag.
- Small Spill (Liquid): Absorb with vermiculite or sand.[13] Do not use sawdust or cellulose (potential reaction).

- Decontamination: Wash the area with a dilute alkaline solution (Sodium Bicarbonate). Absorb the wash water; do not flush.[11]

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